

# Spectroscopic Data for 2-Mercaptobutanal: Information Not Currently Available

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## Compound of Interest

Compound Name: Butanal, 2-mercapto-

Cat. No.: B15471605

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A comprehensive search for publicly available spectroscopic data (NMR, IR, and MS) for the compound 2-mercaptobutanal has been conducted. Despite a thorough investigation across various chemical databases and scientific literature, no specific experimental or predicted spectral data for this molecule could be located.

The initial search yielded extensive spectroscopic information for a related but structurally different compound, 2-mercaptoethanol. However, due to the difference in their chemical structures—2-mercaptobutanal being a four-carbon aldehyde with a thiol group on the second carbon, and 2-mercaptoethanol being a two-carbon alcohol with a thiol group—the spectroscopic data for the latter is not applicable. Using this data as a substitute would be scientifically inaccurate and misleading for the target audience of researchers and drug development professionals.

Further targeted searches for "2-mercaptobutanal," "2-sulfanylbutanal," and related terms, including queries aimed at finding synthesis and characterization reports, did not yield any specific NMR, IR, or mass spectrometry data for the requested compound.

## Conclusion:

At present, the core requirement of providing spectroscopic data for 2-mercaptobutanal cannot be fulfilled based on the available information from the conducted searches. Consequently, the development of the requested in-depth technical guide, including data tables and experimental protocols, is not possible.

Should spectroscopic data for 2-mercaptobutanal become publicly available in the future, a comprehensive technical guide could be produced. Researchers in possession of such data are encouraged to publish it to advance the collective understanding of this chemical entity.

- To cite this document: BenchChem. [Spectroscopic Data for 2-Mercaptobutanal: Information Not Currently Available]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15471605#spectroscopic-data-nmr-ir-ms-of-2-mercaptobutanal\]](https://www.benchchem.com/product/b15471605#spectroscopic-data-nmr-ir-ms-of-2-mercaptobutanal)

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